

# A Comparative Analysis of Panipenem and Doripenem Against Enterobacteriaceae

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## Compound of Interest

Compound Name: Panipenem

Cat. No.: B1678378

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## Introduction

Carbapenems are a class of  $\beta$ -lactam antibiotics with a broad spectrum of activity, making them a critical therapeutic option for treating infections caused by multidrug-resistant bacteria, including members of the Enterobacteriaceae family. This guide provides a comparative overview of two carbapenems, **panipenem** and doripenem, focusing on their efficacy against Enterobacteriaceae. The information presented is intended to assist researchers and drug development professionals in understanding the relative strengths and weaknesses of these antimicrobial agents.

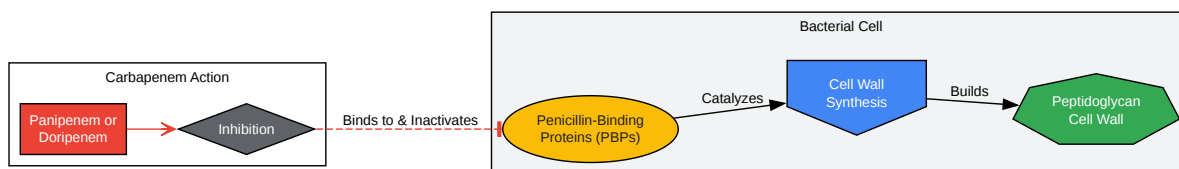
**Panipenem**, typically co-administered with betamipron to inhibit renal tubular uptake and prevent nephrotoxicity, has a broad spectrum of in vitro activity against a wide range of Gram-positive and Gram-negative bacteria.[1] Doripenem is a parenteral carbapenem with demonstrated broad-spectrum activity against many aerobic and anaerobic pathogens.[2] It is known for its stability against hydrolysis by many  $\beta$ -lactamases.[2][3]

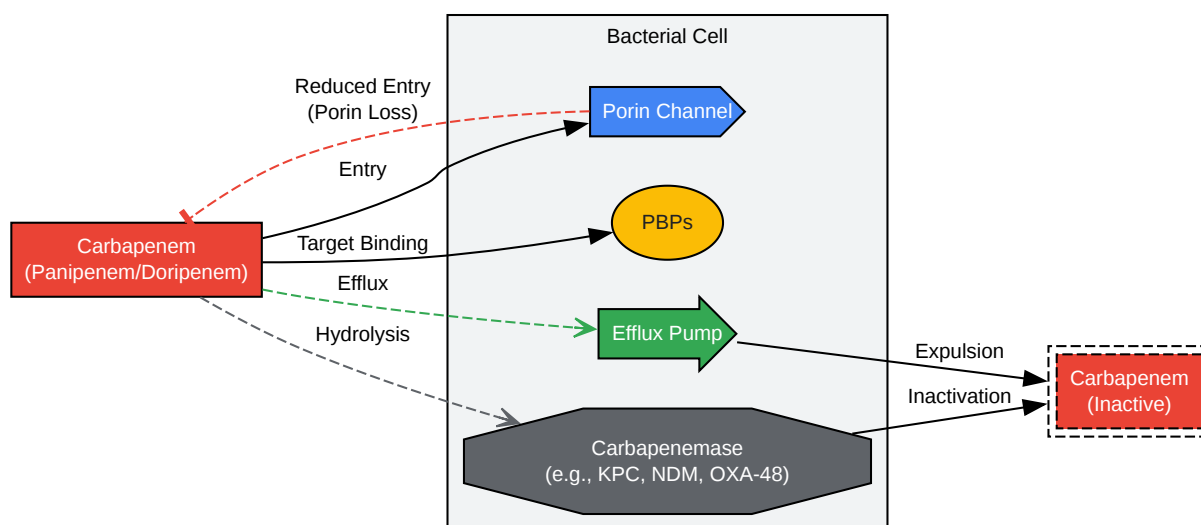
## Mechanism of Action

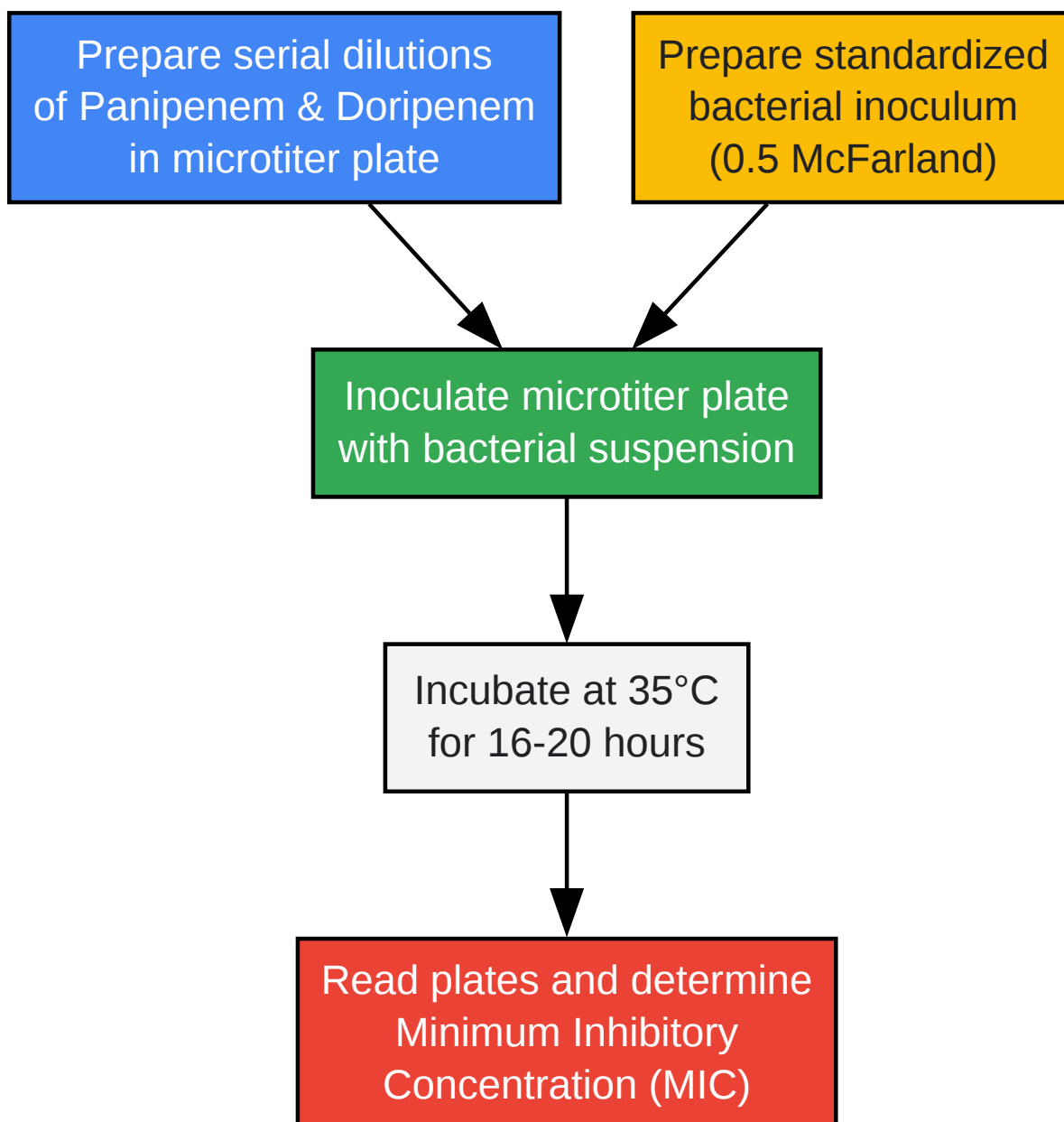
Like other  $\beta$ -lactam antibiotics, both **panipenem** and doripenem exert their bactericidal effect by inhibiting bacterial cell wall synthesis. They achieve this by binding to and inactivating essential penicillin-binding proteins (PBPs), which are enzymes crucial for the final steps of

peptidoglycan synthesis. The inhibition of multiple PBPs disrupts the integrity of the bacterial cell wall, leading to cell lysis and death.

Doripenem has shown a high affinity for PBP 2 and PBP 4 in *Escherichia coli*.<sup>[4]</sup> In *Pseudomonas aeruginosa*, it exhibits a strong affinity for PBP 2 and PBP 3, which is thought to contribute to its potent activity against this pathogen.<sup>[5][6][7][8]</sup> While detailed PBP affinity studies for **panipenem** in Enterobacteriaceae are less readily available in direct comparison to doripenem, carbapenems, in general, are known to bind to a broad range of PBPs. For instance, studies on biapenem, another carbapenem, have shown strong binding to PBP 2 of *Escherichia coli* and *Pseudomonas aeruginosa*, and PBP 1 of *Staphylococcus aureus*.<sup>[9]</sup>







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